

best practices for storing and handling TM5275 sodium

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Compound of Interest

Compound Name: TM5275 sodium

Cat. No.: B15618386

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Technical Support Center: TM5275 Sodium

This technical support center provides researchers, scientists, and drug development professionals with essential information for the effective storage, handling, and use of **TM5275 sodium** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **TM5275 sodium** and what is its primary mechanism of action?

A1: **TM5275 sodium** is a small molecule inhibitor of Plasminogen Activator Inhibitor-1 (PAI-1). [1][2] Its mechanism of action involves binding to PAI-1, which prevents PAI-1 from inhibiting tissue-type plasminogen activator (tPA) and urokinase-type plasminogen activator (uPA). By inhibiting PAI-1, TM5275 effectively promotes the breakdown of fibrin clots and the extracellular matrix, making it a subject of interest in thrombosis and fibrosis research. Docking studies suggest that TM5275 binds to strand 4 of the A β -sheet (s4A) position of PAI-1.[1][2]

Q2: What are the recommended storage conditions for **TM5275 sodium**?

A2: Proper storage of **TM5275 sodium** is crucial for maintaining its stability and activity. Recommendations are as follows:

- Solid Form: Store at 4°C, sealed away from moisture.[2]
- In Solvent:

- -80°C for up to 6 months.
- -20°C for up to 1 month.
- Stock solutions should be sealed and protected from moisture.[\[1\]](#)[\[2\]](#)

Q3: How should I prepare stock solutions of **TM5275 sodium**?

A3: **TM5275 sodium** is soluble in DMSO.[\[2\]](#) To prepare a stock solution, dissolve the compound in fresh, anhydrous DMSO. It is important to use fresh DMSO as it can be hygroscopic, and the presence of moisture can reduce the solubility of **TM5275 sodium**.[\[3\]](#) For example, a 100 mg/mL stock solution in DMSO can be prepared.[\[3\]](#)

Q4: Is TM5275 selective for PAI-1?

A4: Yes, TM5275 is a selective PAI-1 inhibitor. Studies have shown that even at concentrations up to 100 µM, it does not significantly interfere with other serpin/serine protease systems.[\[1\]](#)

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Precipitation of TM5275 sodium in aqueous solution or cell culture media.	<ul style="list-style-type: none">- The aqueous solubility of TM5275 sodium is low.- The final concentration of the organic solvent (e.g., DMSO) may be too low to maintain solubility.- The compound may have crashed out of solution upon dilution of the concentrated stock.	<ul style="list-style-type: none">- First, dissolve TM5275 sodium in an appropriate organic solvent like DMSO to create a concentrated stock solution before diluting it in your aqueous buffer or cell culture medium.- Visually inspect for any precipitates after dilution.- If precipitation occurs, gentle warming or sonication may help to redissolve the compound.- For in vivo preparations, specific formulations using co-solvents like PEG300 and surfactants like Tween-80 can improve solubility.[3]
Inconsistent or unexpected results in cell-based assays.	<ul style="list-style-type: none">- Cell Seeding Density: Inconsistent cell numbers can lead to variability in results.- Edge Effects: Evaporation from the outer wells of a microplate can concentrate the compound and other media components.- Incubation Times: Variations in incubation times can affect the cellular response.- Reagent Quality: Degradation of TM5275 sodium or other reagents can lead to inconsistent results.	<ul style="list-style-type: none">- Use a hemocytometer or an automated cell counter to ensure accurate and consistent cell seeding.- To mitigate edge effects, avoid using the outermost wells of the microplate for experimental data. Fill these wells with sterile PBS or media to maintain humidity.- Ensure that all plates are incubated for the exact same duration.- Use high-purity TM5275 sodium and ensure all other reagents are within their expiration dates. Prepare fresh dilutions of TM5275 sodium for each experiment.

High levels of cell death observed after treatment.

- Compound Concentration:
The concentration of TM5275 sodium may be too high, leading to off-target effects or cytotoxicity. - Solvent Toxicity:
The concentration of the solvent (e.g., DMSO) may be toxic to the cells.

- Perform a dose-response experiment to determine the optimal, non-toxic concentration for your specific cell line and assay. - Ensure the final concentration of the solvent in the culture medium is below the toxic threshold for your cell line (typically <0.5%). Run a vehicle control (media with the same concentration of solvent) to assess solvent toxicity.

Data Presentation

While specific quantitative data on the stability of **TM5275 sodium** under varying pH and temperature conditions in aqueous solutions is not extensively available in publicly accessible literature, the following tables provide a summary of its key properties and recommended storage conditions. Researchers are advised to perform their own stability assessments for their specific experimental setups.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₂₈ H ₂₇ ClN ₃ NaO ₅
Molecular Weight	543.97 g/mol
Appearance	White to off-white solid
IC ₅₀ for PAI-1	6.95 µM

Recommended Storage Conditions

Form	Temperature	Duration	Special Conditions
Solid	4°C	Long-term	Sealed, away from moisture
In Solvent	-80°C	Up to 6 months	Sealed, away from moisture
In Solvent	-20°C	Up to 1 month	Sealed, away from moisture

Experimental Protocols

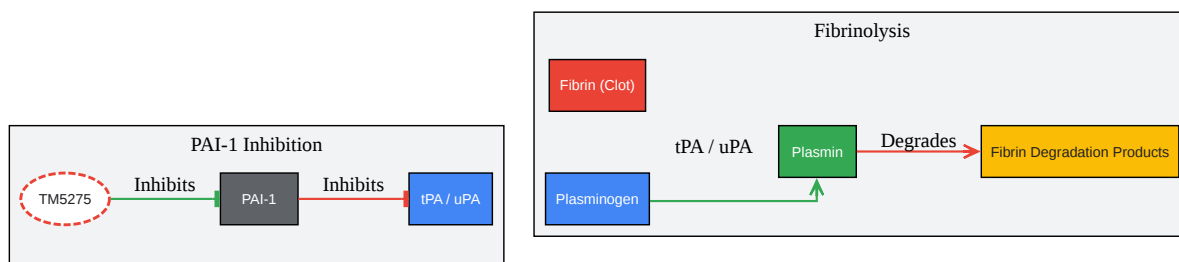
Protocol 1: Preparation of TM5275 Sodium Stock Solution

- Materials:
 - TM5275 sodium solid
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
- Procedure:
 - Aseptically weigh the desired amount of **TM5275 sodium** powder in a sterile microfuge tube.
 - Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 100 mg/mL).
 - Vortex the solution until the **TM5275 sodium** is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.
 - Aliquot the stock solution into smaller volumes in sterile, tightly sealed vials to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C as recommended.

Protocol 2: General Cell Viability Assay (e.g., MTT Assay)

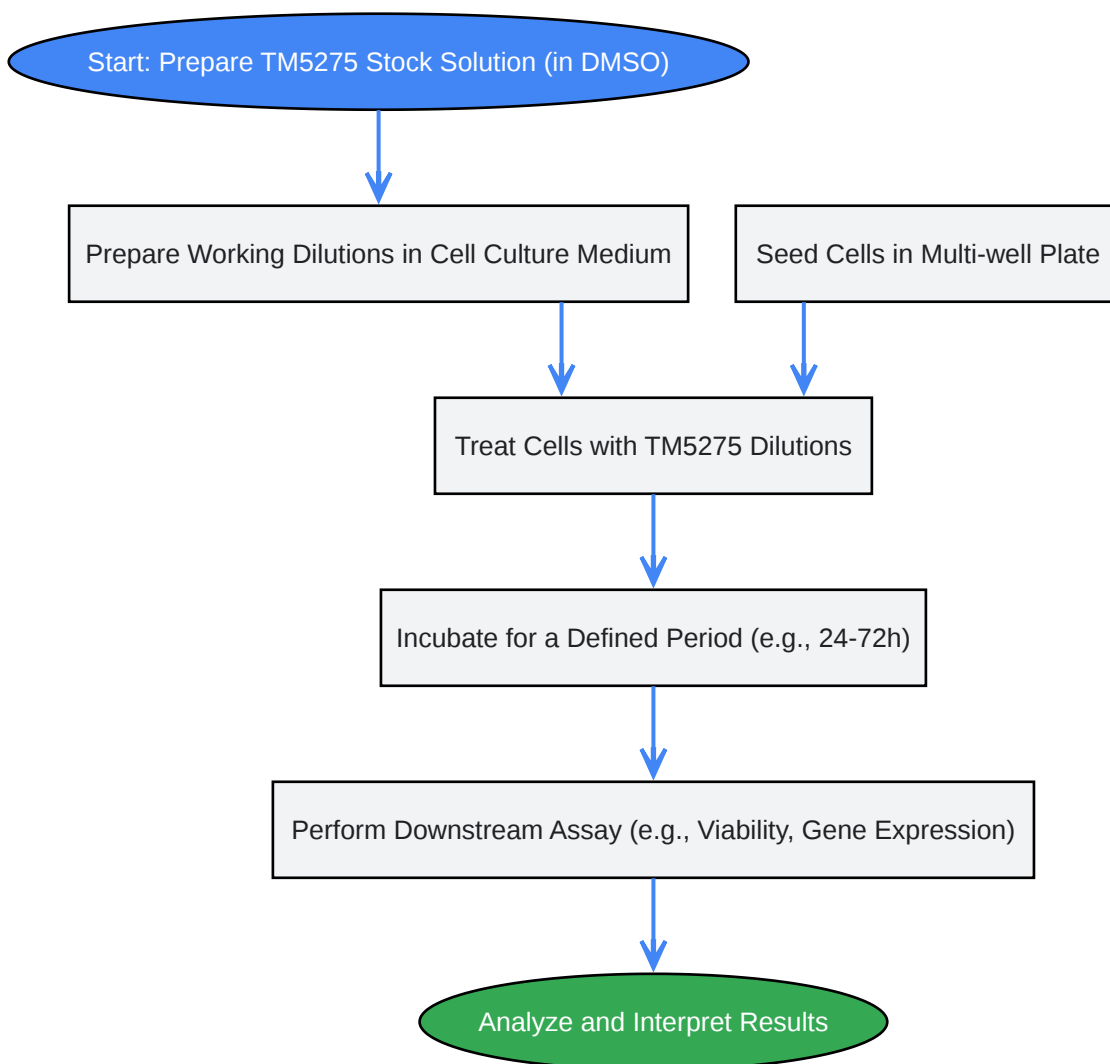
- Cell Seeding:
 - Plate cells in a 96-well plate at a predetermined optimal density and allow them to adhere overnight in a humidified incubator at 37°C with 5% CO₂.
- Treatment:
 - Prepare serial dilutions of **TM5275 sodium** from your stock solution in the appropriate cell culture medium.
 - Remove the old medium from the cells and add the medium containing different concentrations of **TM5275 sodium**.
 - Include a vehicle control (medium with the same concentration of DMSO used for the stock solution) and a positive control for cell death.
- Incubation:
 - Incubate the plate for the desired period (e.g., 24, 48, or 72 hours) at 37°C with 5% CO₂.
- MTT Assay:
 - Add MTT reagent to each well and incubate for 2-4 hours until a purple formazan precipitate is visible.
 - Add solubilization solution to each well to dissolve the formazan crystals. . Read the absorbance at the appropriate wavelength using a microplate reader.

Mandatory Visualizations



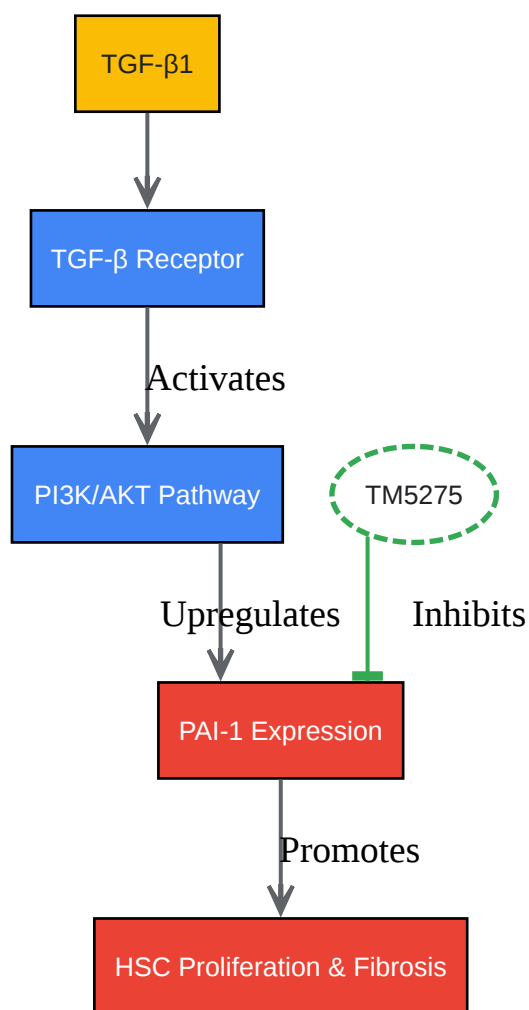
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Caption: PAI-1's role in thrombosis and its inhibition by TM5275.



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Caption: A typical experimental workflow for using TM5275 in cell-based assays.



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Caption: The role of TM5275 in inhibiting the TGF-β1/PAI-1 fibrosis pathway.

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References

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